

Quantitative Data Summary for PF-AKT400

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Compound Focus: **PF-AKT400**

Cat. No.: S548344

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The table below summarizes the key biochemical and cellular data for **PF-AKT400**:

Parameter	Description	Value
PKB α / Akt1 (IC ₅₀)	Biochemical inhibition of purified PKB α /Akt1 enzyme [1].	0.5 nM
PKA (IC ₅₀)	Biochemical inhibition of purified PKA enzyme, showing high selectivity [1].	450 nM
Selectivity (PKB α vs. PKA)	Fold-selectivity calculated from IC ₅₀ values [1].	900-fold
Cellular Activity (IC ₅₀)	Inhibition of AKT1-mediated GSK3 α phosphorylation in human U-87 MG cells (after 1 hr by ELISA) [1].	0.31 μ M (310 nM)

Experimental Protocols for Key Assays

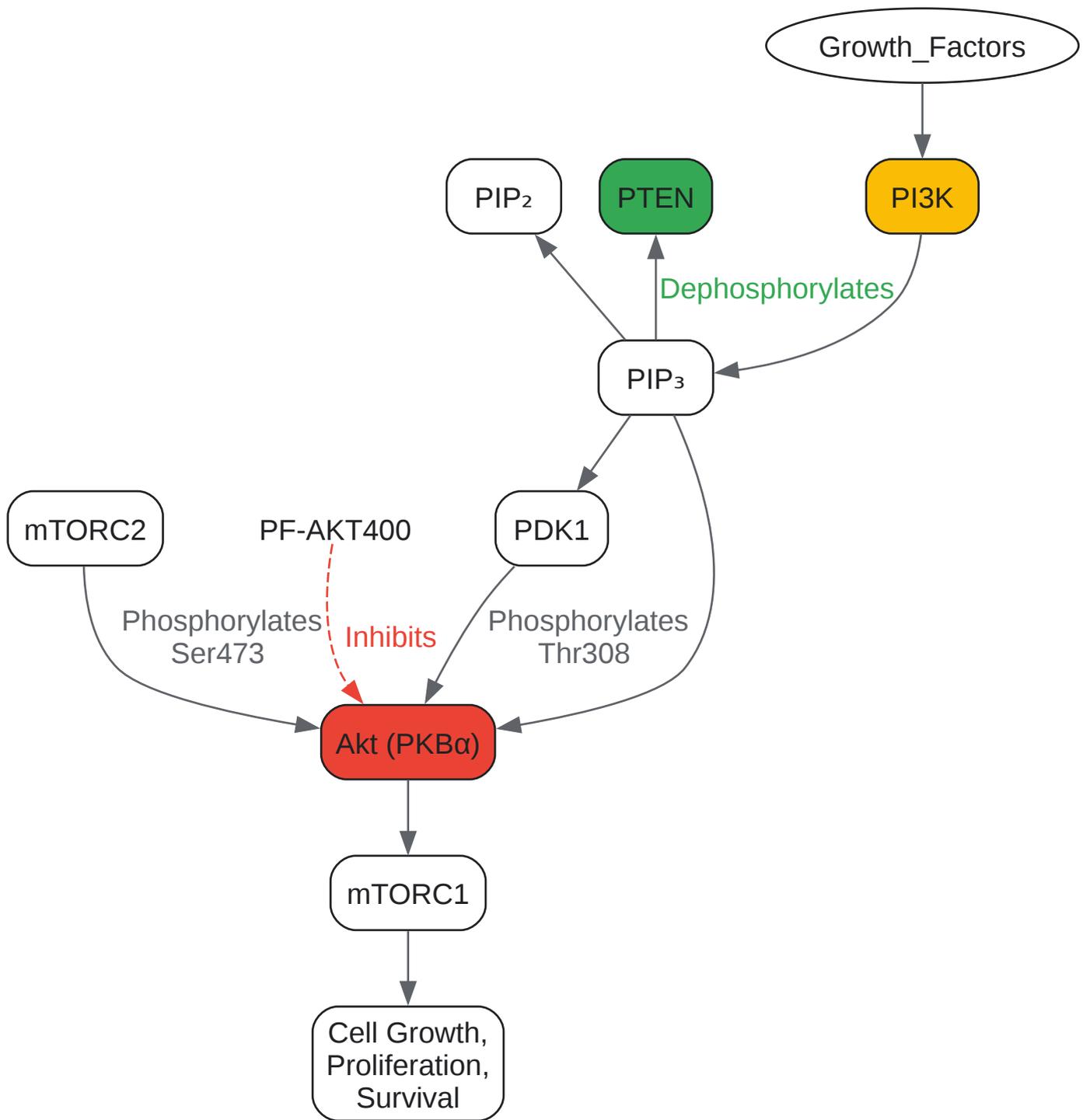
The data for **PF-AKT400** were generated using standard biochemical and cellular assays in the field of kinase inhibitor research.

- Biochemical Kinase Assay (IC₅₀ Determination):** This protocol measures the direct inhibition of the kinase enzyme's activity in a cell-free system. The assay determines a compound's ability to compete with ATP for binding to the kinase's active site, resulting in the IC₅₀ values for PKB α (0.5 nM) and PKA (450 nM) [1].

- **Cellular Target Engagement (p-GSK-3 α ELISA):** This experiment validates that **PF-AKT400** can inhibit its intended target within a living cell.
 - **Cell Line:** Human glioblastoma U-87 MG cells [1].
 - **Methodology:** Cells are treated with **PF-AKT400** for one hour. Subsequently, cell lysates are prepared and analyzed using an ELISA to quantify the phosphorylation levels of GSK-3 α , a direct downstream substrate of Akt. A decrease in phosphorylation indicates successful Akt pathway inhibition [1].
 - **Outcome:** This protocol yielded a cellular IC50 of 310 nM [1].

Biological Context of PKB α /Akt

PF-AKT400 inhibits **PKB α (Akt1)**, a central node in the **PI3K/Akt/mTOR signaling pathway**, which regulates cell growth, survival, and metabolism [2] [3].



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Diagram of the PI3K/Akt/mTOR pathway and **PF-AKT400** inhibition. **PF-AKT400** directly targets Akt in the signaling cascade that promotes cell growth and survival [2] [3].

Therapeutic Implications in Cancer

The PI3K/Akt/mTOR pathway is **frequently hyperactivated in breast cancer** and other malignancies, making it a prime therapeutic target [2]. Inhibitors like **PF-AKT400** are investigated to counteract this dysregulation and suppress tumor growth.

- **Role in Breast Cancer:** Up to 40% of breast cancers exhibit alterations activating this pathway, including **PIK3CA mutations** and **PTEN loss** [2].
- **Distinct Isoform Functions:** The three Akt isoforms (Akt1/PKB α , Akt2/PKB β , Akt3/PKB γ) play different roles in cancer. Akt1 is often associated with primary tumor proliferation, while Akt2 is linked to invasiveness and metastasis [2].

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References

1. PF-AKT400 (AKT protein kinase inhibitor) [medchemexpress.com]
2. Signaling pathway dysregulation in breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
3. Insights into the PI3-K-PKB-mTOR signalling pathway from ... [pmc.ncbi.nlm.nih.gov]

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